

## 1,6-Hexanediol diglycidyl ether CAS number 16096-31-4

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,6-Hexanediol diglycidyl ether

Cat. No.: B100789

Get Quote

An In-depth Technical Guide to **1,6-Hexanediol Diglycidyl Ether** (CAS: 16096-31-4) for Researchers and Drug Development Professionals

#### Introduction

**1,6-Hexanediol diglycidyl ether** (HDGE), identified by CAS number 16096-31-4, is an aliphatic organic compound belonging to the glycidyl ether family.[1][2] Structurally, it consists of a six-carbon hexanediol chain with two terminal glycidyl ether groups.[3] This bifunctional nature, with two reactive epoxide rings, makes it a versatile molecule with significant applications in polymer chemistry.[3] While its primary industrial use is as a reactive diluent and cross-linking agent in epoxy resin systems to reduce viscosity and enhance flexibility, its utility in biomedical research and drug development is an emerging area of interest.[1][2][3] This guide provides a comprehensive technical overview of HDGE, focusing on its chemical properties, synthesis, experimental applications, and potential relevance in the field of drug development.

#### **Chemical and Physical Properties**

**1,6-Hexanediol diglycidyl ether** is a colorless to slightly yellow, low-volatility liquid with a mild odor.[3][4] Its key physical and chemical properties are summarized in the table below.



Property	Value	References	
CAS Number	16096-31-4	[3]	
Molecular Formula	C12H22O4 [3]		
Molar Mass	230.30 g/mol	[3]	
Appearance	Clear, slight yellow to yellow liquid	ght yellow to yellow [4]	
Boiling Point	328.7 °C	[5]	
Melting Point	-23.7 °C	[5]	
Density	1.076 g/cm <sup>3</sup>	[5]	
Flash Point	120-179 °C	[5]	
Epoxy Value	0.65-0.70 eq/100g	[4]	
Solubility	Good solubility in many organic solvents; moderate water solubility	[4]	

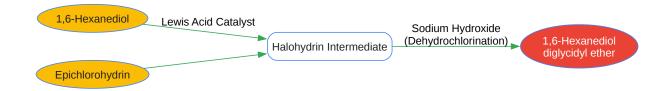
#### Synthesis of 1,6-Hexanediol Diglycidyl Ether

The synthesis of HDGE is typically achieved through a two-step process involving the reaction of 1,6-hexanediol with epichlorohydrin, followed by dehydrochlorination.[3][4]

#### **Experimental Protocol: General Synthesis**

- Reaction of 1,6-Hexanediol with Epichlorohydrin: 1,6-hexanediol is reacted with an excess of epichlorohydrin in the presence of a Lewis acid catalyst.[3]
- Dehydrochlorination: The resulting intermediate is then treated with a base, such as sodium hydroxide, to induce dehydrochlorination and form the final diglycidyl ether product.[3]





Click to download full resolution via product page

General synthesis pathway of 1,6-Hexanediol diglycidyl ether.

### **Applications in Biomedical Research**

The ability of HDGE to act as a crosslinking agent has led to its investigation in the fabrication of biomaterials, particularly hydrogels for tissue engineering and drug delivery applications.[6]

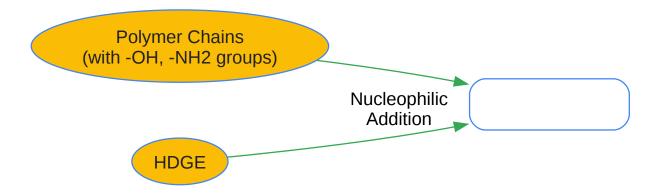
#### **Crosslinking of Hydrogels**

HDGE can be used to form stable hydrogel networks by reacting with polymers containing nucleophilic groups, such as hydroxyl or amine groups.[1] This crosslinking process enhances the mechanical strength and structural integrity of the hydrogel.[1]

#### **Experimental Protocol: General Hydrogel Crosslinking**

- Polymer Solution Preparation: A solution of a suitable polymer (e.g., partially hydrolyzed poly(2-ethyl-2-oxazoline)) is prepared in an aqueous medium.[1]
- Addition of Crosslinker: **1,6-Hexanediol diglycidyl ether** is added to the polymer solution.
- Crosslinking Reaction: The mixture is allowed to react under controlled temperature and pH
  to facilitate the crosslinking reaction between the epoxy groups of HDGE and the functional
  groups of the polymer, leading to the formation of a hydrogel.[1]





Click to download full resolution via product page

Crosslinking of polymer chains using HDGE to form a hydrogel.

#### **Biocompatibility and Cytotoxicity**

For any biomaterial, assessing its interaction with biological systems is crucial. Studies on nanogels crosslinked with HDGE have provided some insights into its biocompatibility.

Assay	Concentration Range	Result	Reference
MTS Assay	0.1 to 400 μg/mL	Non-toxic	[1]

# Experimental Protocol: General Cytotoxicity Assessment (MTS Assay)

- Cell Culture: A suitable cell line is cultured in appropriate media.
- Preparation of Hydrogel Extracts: The HDGE-crosslinked hydrogel is incubated in cell culture medium for a specified period (e.g., 24 hours) to allow for the leaching of any unreacted components.
- Cell Treatment: The cultured cells are then exposed to the hydrogel extracts at various concentrations.
- MTS Assay: After a defined incubation period, the MTS reagent is added to the cells. The
  metabolic activity of the cells, which correlates with their viability, is determined by measuring
  the absorbance of the formazan product.

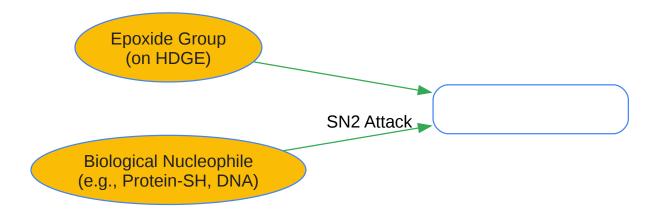


#### **Relevance in Drug Development**

While HDGE is not currently pursued as an active pharmaceutical ingredient, its chemical nature as an epoxide-containing molecule is of interest in drug design. Epoxides are reactive electrophiles that can form covalent bonds with nucleophilic residues in biological macromolecules, such as proteins and DNA.[7] This reactivity is the basis for the mechanism of action of some anticancer drugs.[7][8]

#### **Mechanism of Action of Epoxides**

The strained three-membered ring of the epoxide group is susceptible to nucleophilic attack, leading to ring-opening and the formation of a stable covalent bond.[7] In a biological context, nucleophilic groups on proteins (e.g., cysteine residues) or DNA can act as the nucleophiles.[4]



Click to download full resolution via product page

General mechanism of covalent modification by an epoxide group.

This alkylating ability raises both opportunities and concerns in drug development. While it can be harnessed for therapeutic effect, it also underlies the potential for toxicity and mutagenicity.

[7] Therefore, any application of HDGE in a biological system necessitates careful evaluation of its long-term biocompatibility and toxicological profile.

### Safety and Handling

1,6-Hexanediol diglycidyl ether is classified as a skin and eye irritant and a skin sensitizer.[2][9] It may cause an allergic skin reaction.[9]



#### **GHS Hazard Information**

- H315: Causes skin irritation[9]
- H317: May cause an allergic skin reaction[9]
- H319: Causes serious eye irritation[9]
- H412: Harmful to aquatic life with long lasting effects[9]

#### **Precautionary Measures**

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray
- P280: Wear protective gloves/protective clothing/eye protection/face protection
- P302+P352: IF ON SKIN: Wash with plenty of water
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

#### Conclusion

**1,6-Hexanediol diglycidyl ether** is a versatile chemical with well-established applications in polymer science and emerging potential in the biomedical field. Its utility as a crosslinker for hydrogels opens avenues for its use in drug delivery and tissue engineering. For drug development professionals, the reactivity of its epoxide functional groups presents a double-edged sword: a potential mechanism for therapeutic intervention but also a source of possible toxicity. Further research is warranted to fully elucidate the biocompatibility and long-term effects of HDGE-crosslinked materials to realize their full potential in biomedical applications.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References



- 1. How to Measure Drug Release Kinetics from Hydrogel Matrices HPLC Protocol and Data Formats [eureka.patsnap.com]
- 2. A facile method to fabricate hybrid hydrogels with mechanical toughness using a novel multifunctional cross-linker - RSC Advances (RSC Publishing) DOI:10.1039/C7RA05645A [pubs.rsc.org]
- 3. 1,6-Hexanediol diglycidyl ether Wikipedia [en.wikipedia.org]
- 4. Real time quantification of the chemical cross-link density of a hydrogel by in situ UV-vis spectroscopy Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. nbinno.com [nbinno.com]
- 6. pnas.org [pnas.org]
- 7. benchchem.com [benchchem.com]
- 8. oulu.fi [oulu.fi]
- 9. Hydrogels as Drug Delivery Systems: A Review of Current Characterization and Evaluation Techniques PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,6-Hexanediol diglycidyl ether CAS number 16096-31-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100789#1-6-hexanediol-diglycidyl-ether-cas-number-16096-31-4]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com